

Proper Disposal of Nazartinib: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Nazartinib**

Cat. No.: **B611988**

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This document provides essential safety and logistical information for the proper handling and disposal of **Nazartinib** (also known as EGF816), a potent, mutant-selective epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor.^{[1][2]} Due to its classification as a hazardous substance, strict adherence to these procedures is critical to ensure personnel safety, prevent environmental contamination, and maintain regulatory compliance.

Hazard Identification and Safety Profile

Nazartinib is classified as a hazardous chemical. All personnel handling this compound must be fully aware of its potential risks and wear appropriate personal protective equipment (PPE), including gloves, lab coats, and eye protection.^[3] Key hazards associated with **Nazartinib** are summarized below.

Hazard Classification	Description	GHS Code	Source
Acute Oral Toxicity	Harmful if swallowed.	H302	[3][4]
Skin Corrosion/Irritation	Causes skin irritation.	H315	[3]
Serious Eye Damage/Irritation	Causes serious eye irritation.	H319	[3]
Respiratory Tract Irritation	May cause respiratory irritation.	H335	[3]
Aquatic Hazard (Acute)	Very toxic to aquatic life.	H400	[4]
Aquatic Hazard (Chronic)	Very toxic to aquatic life with long lasting effects.	H410	[4]

Core Disposal Principle: Regulatory Compliance

The fundamental principle for **Nazartinib** disposal is that all waste must be managed through an approved and licensed hazardous waste disposal service.[4] Disposal procedures must strictly comply with all prevailing country, federal, state, and local regulations.[4][5] Under no circumstances should **Nazartinib** or its contaminated materials be disposed of in standard trash, flushed down the drain, or released into the environment.[4][6][7]

Step-by-Step Laboratory Disposal Protocol

A systematic approach is required to ensure **Nazartinib** waste is properly segregated, contained, labeled, and stored prior to collection by a certified waste management vendor. The following workflow outlines the mandatory steps for researchers and laboratory staff.

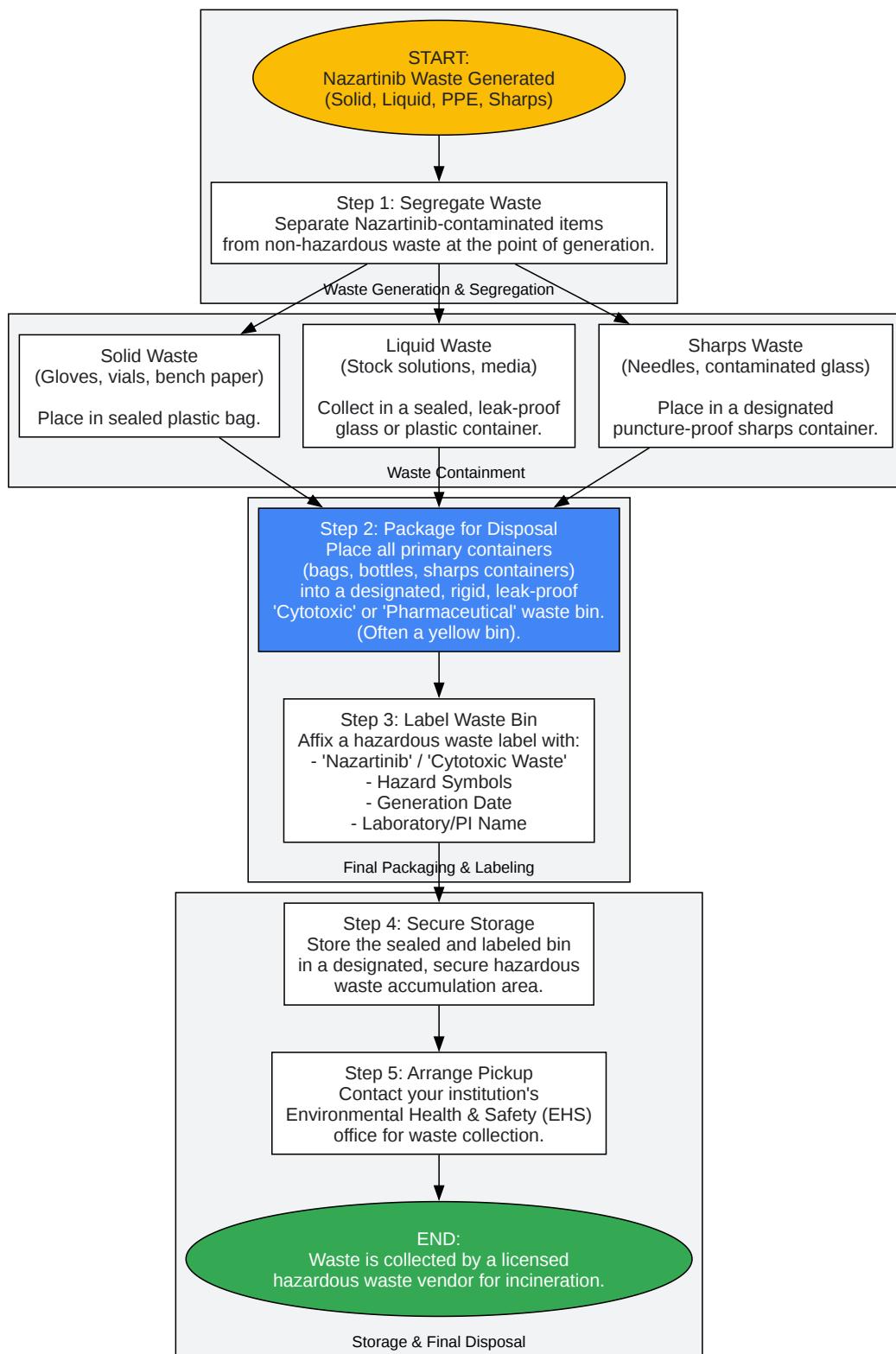


Diagram 1: Nazartinib Waste Disposal Workflow

[Click to download full resolution via product page](#)Diagram 1: **Nazartinib** Waste Disposal Workflow

Experimental Protocol for Waste Handling:

- Segregation: At the point of generation, immediately separate all materials contaminated with **Nazartinib** from the regular laboratory waste stream. This includes unused or expired compounds, stock solutions, contaminated media, plasticware, pipette tips, gloves, bench paper, and vials.[\[6\]](#)
- Containment of Waste Types:
 - Solid Waste: Collect items like contaminated gloves, empty vials, and absorbent pads in a heavy-duty plastic bag. Seal the bag (e.g., with a zip-tie or knot) inside the primary containment area (such as a chemical fume hood) to minimize exposure.[\[8\]](#)
 - Liquid Waste: Collect all liquid waste containing **Nazartinib**, including stock solutions and experimental media, in a dedicated, leak-proof, and shatter-resistant container (e.g., polyethylene or coated glass).[\[8\]](#) The container must be clearly labeled as "Hazardous Waste: **Nazartinib**."
 - Sharps Waste: Needles, syringes, and contaminated glassware must be placed directly into a designated, puncture-proof sharps container labeled for cytotoxic or chemical waste.[\[9\]](#)
- Final Packaging and Labeling:
 - Place the sealed bags of solid waste and containers of liquid waste into a larger, rigid, secondary container designated for cytotoxic or pharmaceutical waste. These are often yellow and explicitly marked for incineration.[\[6\]](#)[\[9\]](#)
 - The outer container must be clearly and securely labeled as "Hazardous Waste." The label should include the chemical name ("**Nazartinib**"), relevant hazard warnings (e.g., "Toxic," "Dangerous for the Environment"), the waste accumulation start date, and the principal investigator's name and lab location.[\[10\]](#)
- Storage: Store the sealed and labeled final waste container in a designated, secure satellite accumulation area within the laboratory. This area should be away from general traffic and clearly marked.

- Disposal: Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup.[11] Do not attempt to remove or transport the waste from the facility yourself. The waste will be collected by a licensed hazardous waste management company for final disposal, which is typically high-temperature incineration.[7][11]

Spill Management Procedures

In the event of a spill, immediate and proper cleanup is required to prevent exposure and environmental release.

- Evacuate and Secure: Alert others in the area and restrict access. Ensure the area is well-ventilated.
- Don PPE: Wear appropriate PPE, including double gloves, a lab coat, and safety goggles.
- Contain and Clean:
 - For dry spills, gently cover the powder with a damp cloth or absorbent pad to avoid generating dust.[5]
 - For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand, or chemical absorbent pads).
- Decontaminate: Clean the spill area thoroughly.
- Dispose of Cleanup Materials: Collect all cleanup materials (absorbent pads, contaminated PPE, etc.) and dispose of them as solid **Nazartinib** waste following the protocol outlined above.[5][8]
- Report: Report the spill to your laboratory supervisor and EHS department as per institutional policy.

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- To cite this document: BenchChem. [Proper Disposal of Nazartinib: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611988#nazartinib-proper-disposal-procedures]

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